

# Personal protective equipment for handling Dactylyne

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## Compound of Interest

Compound Name: Dactylyne

Cat. No.: B1669761

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## Essential Safety and Handling Guide for Dactylyne

Disclaimer: This document provides immediate safety and logistical guidance for the handling of **Dactylyne** based on its chemical structure and general knowledge of related compounds. As a comprehensive Safety Data Sheet (SDS) for **Dactylyne** (CAS No. 55306-12-2) is not publicly available, this information is intended to supplement, not replace, a thorough risk assessment conducted by qualified personnel.

**Dactylyne** is a halogenated acetylenic ether of marine origin, isolated from the sea hare *Aplysia dactylomela*. Its unique structure necessitates careful handling to minimize exposure and ensure laboratory safety. The following procedural guidance is designed for researchers, scientists, and drug development professionals.

## Physical and Chemical Properties

A summary of the known physical and chemical properties of **Dactylyne** is presented below. This information is crucial for understanding its behavior and for safe handling and storage.

Property	Value
CAS Number	55306-12-2
Molecular Formula	C <sub>15</sub> H <sub>19</sub> Br <sub>2</sub> ClO
Appearance	Solid powder
Solubility	Soluble in DMSO

## Personal Protective Equipment (PPE)

Given that **Dactylyne** is a halogenated organic compound, and in the absence of specific toxicity data, a cautious approach to personal protection is warranted. The following table outlines the recommended PPE for handling **Dactylyne**.

PPE Category	Recommended Equipment	Specifications and Use
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves should be worn. Change gloves frequently and immediately if contaminated.
Eye Protection	Safety glasses with side shields or goggles	Must be worn at all times when handling Dactylyne to protect against splashes.
Body Protection	Laboratory coat	A fully buttoned lab coat should be worn to protect skin and clothing.
Respiratory Protection	Use in a well-ventilated area or fume hood	Handling of solid Dactylyne should be performed in a chemical fume hood to avoid inhalation of any dust particles.

## Operational Plan for Handling Dactylyne

This section provides a step-by-step guide for the safe handling of **Dactylyne** in a laboratory setting.

## Preparation and Weighing

- Engineering Controls: All handling of solid **Dactylne** must be conducted in a certified chemical fume hood.
- Procedure:
  - Designate a specific area within the fume hood for handling **Dactylne**.
  - Before weighing, ensure the analytical balance is clean and placed within the fume hood if possible. If not, use a weigh boat with a lid to transport the compound to the fume hood.
  - Carefully weigh the desired amount of **Dactylne**. Avoid creating dust.
  - Clean any spills on the balance or surrounding area immediately with a damp cloth, which should then be disposed of as hazardous waste.

## Dissolution

- Solvent: **Dactylne** is soluble in Dimethyl Sulfoxide (DMSO).
- Procedure:
  - In the fume hood, add the weighed **Dactylne** to an appropriate glass vial.
  - Add the required volume of DMSO to the vial.
  - Cap the vial securely and vortex or sonicate until the **Dactylne** is fully dissolved.

## Storage

- Short-term (days to weeks): Store in a dry, dark location at 0-4°C.
- Long-term (months to years): Store at -20°C.
- Labeling: All containers of **Dactylne**, whether in solid form or in solution, must be clearly labeled with the compound name, concentration, solvent, date, and appropriate hazard warnings.

## Disposal Plan

As a halogenated organic compound, **Dactyllyne** and any materials contaminated with it must be disposed of as hazardous waste.

- Waste Segregation:
  - Collect all liquid waste containing **Dactyllyne** in a designated, labeled container for halogenated organic waste.
  - Solid waste, such as contaminated gloves, weigh boats, and paper towels, should be collected in a separate, clearly labeled hazardous waste bag.
- Disposal Procedure:
  - Follow your institution's guidelines for the disposal of hazardous chemical waste.
  - Do not pour **Dactyllyne** solutions down the drain.
  - Ensure all waste containers are securely sealed before collection by your institution's environmental health and safety department.

## Emergency Procedures

### Spill Response

- Small Spills (in a fume hood):
  - Absorb the spill with an inert material (e.g., vermiculite, sand, or a chemical absorbent pad).
  - Place the absorbent material in a sealed container for hazardous waste disposal.
  - Clean the spill area with a suitable solvent (e.g., ethanol) and then with soap and water. Collect all cleaning materials as hazardous waste.
- Large Spills (or spills outside a fume hood):
  - Evacuate the immediate area.

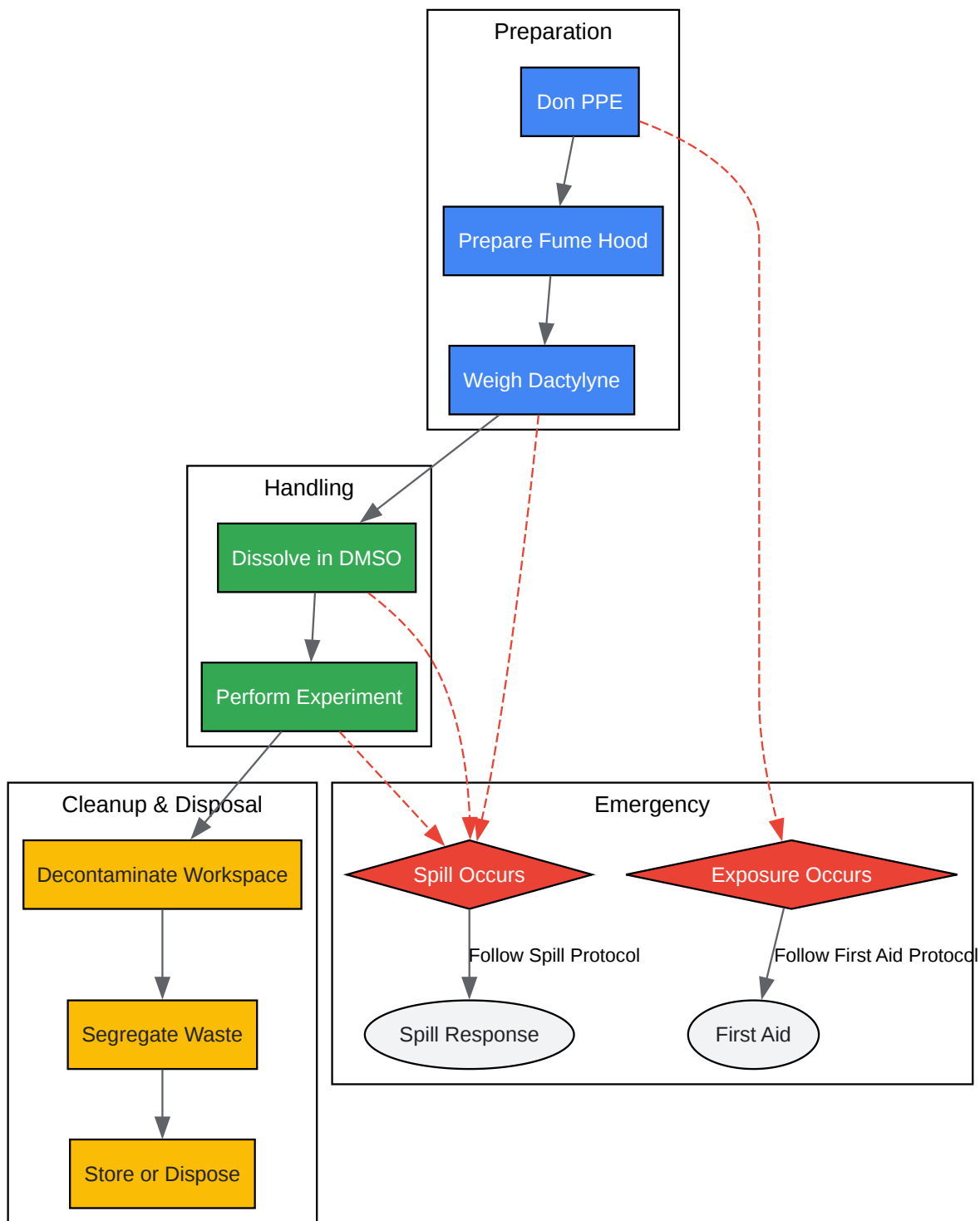
- Alert your supervisor and your institution's emergency response team.
- Prevent others from entering the area.

## First Aid

- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Inhalation: Move the person to fresh air. If they are not breathing, give artificial respiration. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Wash out the mouth with water. Seek immediate medical attention.

## Workflow and Safety Diagram

The following diagram illustrates the standard workflow for handling **Dactylyne**, incorporating key safety checkpoints.



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Caption: Workflow for safe handling of **Dactylone**, including emergency procedures.

- To cite this document: BenchChem. [Personal protective equipment for handling Dactylyne]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1669761#personal-protective-equipment-for-handling-dactylyne]

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